Validating the On-Target Effects of YU142670: A Comparative Guide

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Compound of Interest

Compound Name:	*YU142670*
CAS No.:	*133847-06-0*
Cat. No.:	*B1683525*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the on-target effects of **YU142670**, a selective inhibitor of Oculocerebrorenal syndrome of Lowe (OCRL) 5-phosphatase. The information presented herein is supported by experimental data to assist researchers in evaluating its utility for their studies.

On-Target Profile of YU142670

YU142670 is a potent and selective inhibitor of OCRL, an inositol polyphosphate 5-phosphatase that plays a crucial role in regulating phosphoinositide metabolism. The primary on-target effect of **YU142670** is the inhibition of OCRL's enzymatic activity, which leads to an accumulation of its substrate, phosphatidylinositol 4,5-bisphosphate ($PI(4,5)P_2$). This modulation of phosphoinositide signaling has been shown to impact various cellular processes, including actin cytoskeleton dynamics and the regulation of intraocular pressure.

To objectively assess the on-target efficacy and selectivity of **YU142670**, this guide compares its activity against its primary target, OCRL, and its closest homolog, inositol polyphosphate-5-

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phosphatase B (INPP5B).

Comparative Analysis of YU142670 Activity

The following table summarizes the in vitro inhibitory activity of **YU142670** against human OCRL and INPP5B.

Compound	Target	IC50 (μM)	Assay Method
YU142670	OCRL	0.71	Malachite Green Assay
YU142670	INPP5B	1.78	Malachite Green Assay

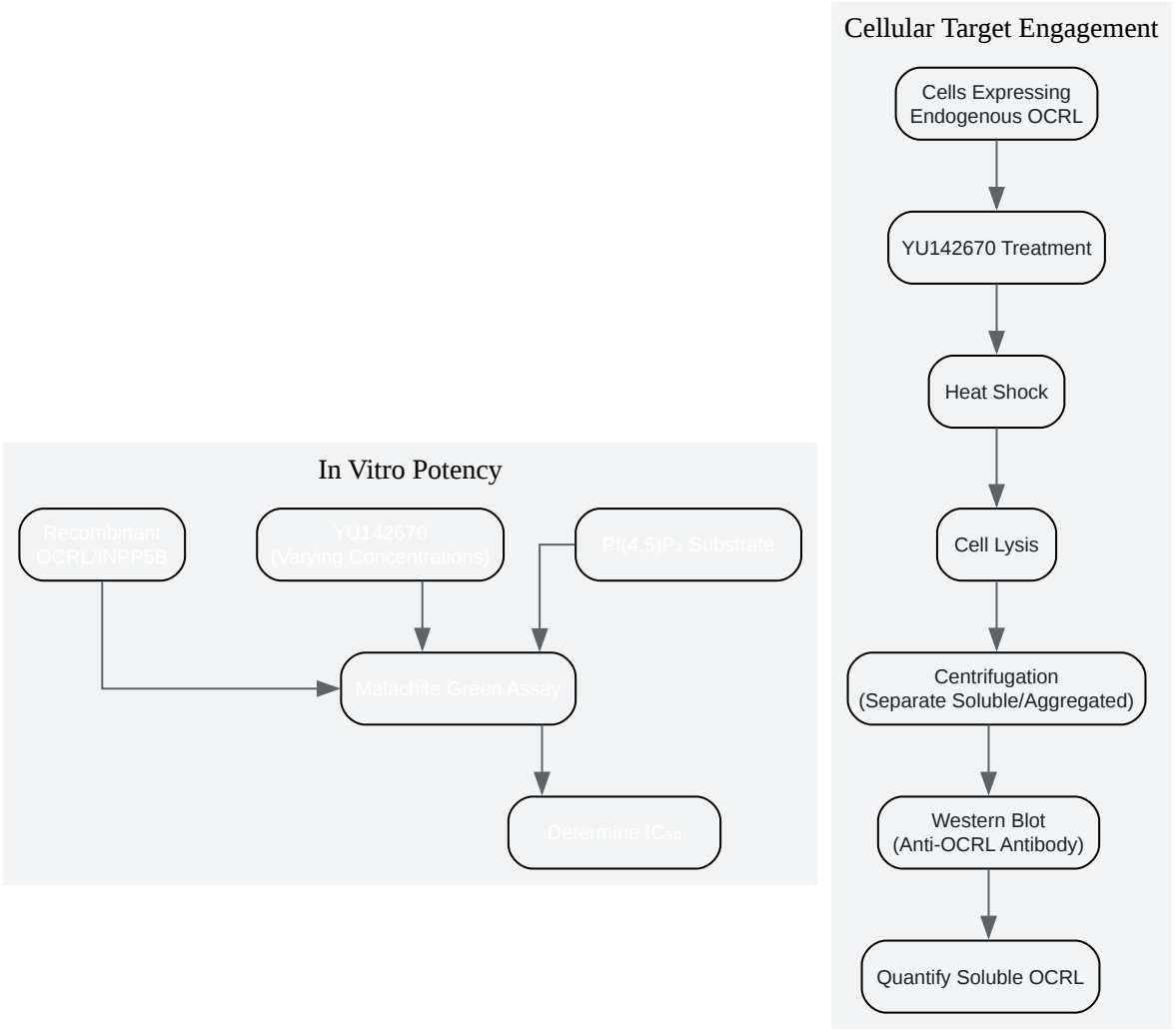
Data Interpretation: The data clearly demonstrates that **YU142670** is a potent inhibitor of OCRL with a sub-micromolar IC50 value. While it also inhibits the closely related INPP5B, it exhibits a 2.5-fold selectivity for OCRL, highlighting its specificity. This selectivity is a critical attribute for a chemical probe designed to investigate the specific functions of OCRL.

Experimental Validation of On-Target Effects

Two key experimental approaches are presented to validate the on-target effects of **YU142670**: an in vitro enzyme inhibition assay to determine potency and a cell-based target engagement assay to confirm interaction with the target protein in a cellular context.

Experimental Workflow for On-Target Validation

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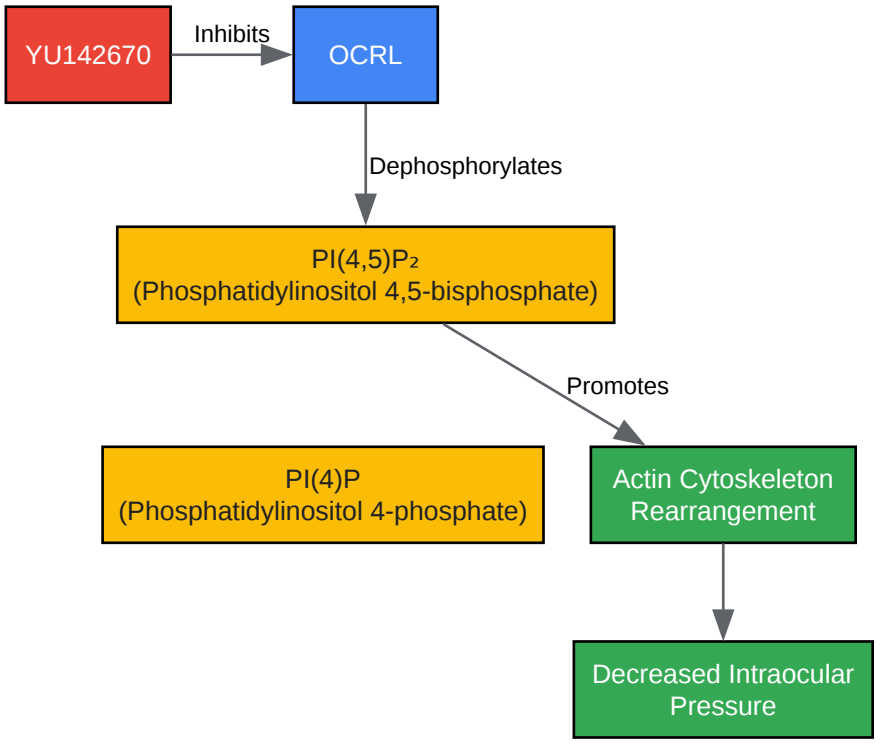
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Caption: Experimental workflow for validating the on-target effects of **YU142670**.

Signaling Pathway Modulation by **YU142670**

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The inhibition of OCRL by **YU142670** directly impacts the phosphoinositide signaling pathway, leading to downstream cellular effects. The following diagram illustrates the established mechanism of action in the context of intraocular pressure regulation.



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Caption: Signaling pathway of **YU142670** in regulating intraocular pressure.

Detailed Experimental Protocols

In Vitro OCRL Inhibition Assay (Malachite Green Assay)

This assay quantifies the amount of inorganic phosphate released from the dephosphorylation of PI(4,5)P_2 by OCRL.

Materials:

- Recombinant human OCRL protein
- **YU142670**
- Phosphatidylinositol 4,5-bisphosphate (PI(4,5)P_2) substrate

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- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, 100 mM KCl, 2 mM $MgCl_2$, 1 mM DTT)
- Malachite Green Reagent
- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of **YU142670** in assay buffer.
- In a 96-well plate, add the assay buffer, **YU142670** dilutions, and recombinant OCRL enzyme.
- Pre-incubate the mixture for 15 minutes at room temperature.
- Initiate the enzymatic reaction by adding the $PI(4,5)P_2$ substrate.
- Incubate the reaction for a defined period (e.g., 30 minutes) at 37°C.
- Stop the reaction by adding the Malachite Green Reagent. This reagent will form a colored complex with the free phosphate released.
- Measure the absorbance at a wavelength of 620-650 nm using a microplate reader.
- The amount of phosphate released is proportional to the enzyme activity.
- Calculate the percentage of inhibition for each **YU142670** concentration and determine the IC50 value by fitting the data to a dose-response curve.

Cellular Thermal Shift Assay (CETSA) for OCRL Target Engagement

CETSA is a method to assess the direct binding of a compound to its target protein in a cellular environment. Ligand binding stabilizes the target protein, leading to a higher melting temperature.

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Materials:

- Cultured cells endogenously expressing OCRL
- **YU142670**
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Lysis buffer with protease inhibitors
- Anti-OCRL antibody
- Secondary antibody conjugated to HRP
- Chemiluminescence substrate
- SDS-PAGE and Western blotting equipment

Procedure:

- Treat cultured cells with varying concentrations of **YU142670** or vehicle control for a specified time (e.g., 1-2 hours).
- Harvest the cells, wash with PBS, and resuspend in a small volume of PBS.
- Aliquot the cell suspension into PCR tubes.
- Heat the samples to a range of temperatures (e.g., 40-70°C) for 3 minutes in a thermal cycler, followed by cooling to 4°C.
- Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
- Separate the soluble fraction (containing stabilized, non-aggregated protein) from the precipitated, denatured proteins by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C.
- Collect the supernatant and determine the protein concentration.

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- Analyze equal amounts of protein from the soluble fraction by SDS-PAGE and Western blotting using an anti-OCRL antibody.
- Quantify the band intensities to determine the amount of soluble OCRL at each temperature and compound concentration.
- An increase in the amount of soluble OCRL at higher temperatures in the presence of **YU142670** indicates target engagement and stabilization.

This guide provides a framework for validating the on-target effects of **YU142670**. The presented data and protocols should enable researchers to confidently assess its utility as a selective inhibitor of OCRL for their specific research applications.

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